

# Technical Safety & Handling Guide: Mebeverine Acid-d5 (Hydrochloride)

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## Compound of Interest

Compound Name: *Mebeverine acid-d5  
(hydrochloride)*

Cat. No.: *B12408208*

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Content Type: Technical Whitepaper / Safety Guide Target Audience: Bioanalytical Scientists, DMPK Researchers, and Laboratory Safety Officers.

## Executive Summary: The Role of Mebeverine Acid-d5[1][2][3][4][5]

In the bioanalysis of antispasmodics, Mebeverine acid (also known as Mebeveric acid) is the primary circulating metabolite of Mebeverine.[1] While the parent drug is rapidly hydrolyzed in vivo (often becoming undetectable in plasma), Mebeverine acid persists at concentrations up to 1000-fold higher, making it the definitive marker for pharmacokinetic (PK) monitoring.

**Mebeverine acid-d5 (hydrochloride)** serves as the critical Stable Isotope Labeled (SIL) Internal Standard for these assays. Its deuterated ethyl moiety (

) provides mass differentiation (+5 Da) while maintaining identical chromatographic retention and ionization efficiency to the analyte. This guide synthesizes safety data, handling protocols, and experimental best practices for this specialized reagent.

## Chemical Identity & Properties

The following data establishes the baseline for accurate identification and inventory management.

**Table 1: Physicochemical Constants**

Property	Specification
Chemical Name	Mebeverine acid-d5 hydrochloride
IUPAC Name	4-[[1-(4-methoxyphenyl)propan-2-yl]-(1,1,2,2,2-pentadeuterioethyl)amino]butanoic acid hydrochloride
CAS Number (d5)	2070015-30-2 (Free acid form ref); HCl salt often unlisted/custom.
CAS Number (Unlabeled)	475203-77-1 (Mebeverine acid)
Molecular Formula	
Molecular Weight	320.87 g/mol (Salt); 284.41 g/mol (Free Acid)
Appearance	White to Off-White Solid
Solubility	Methanol (Slightly), DMSO (Soluble), Water (Soluble)
pKa	~3.8 (Carboxylic acid), ~9.5 (Amine)
Isotopic Purity	deuterated forms ( )



*Technical Insight: The d5-label is located on the*

-ethyl group. This position is metabolically stable and non-exchangeable in protic solvents, ensuring the integrity of the internal standard during extraction and LC-MS/MS analysis.

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## Hazards Identification (GHS Classification)

While specific toxicological testing is rarely performed on deuterated isotopes, safety protocols are "bridged" from the unlabeled metabolite and the parent compound (Mebeverine HCl).

### GHS Label Elements[8][9][10]

- Signal Word:WARNING
- Hazard Statements:
  - H302: Harmful if swallowed.[2][3]
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2]

### Precautionary Statements

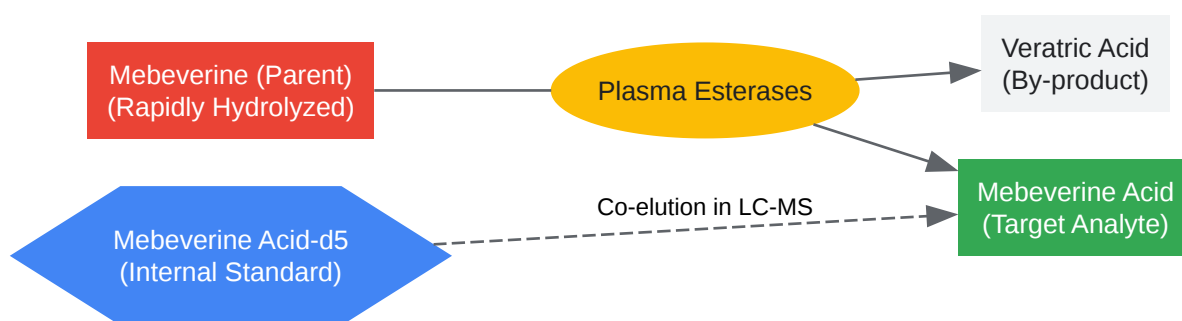
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][4]
- P280: Wear protective gloves/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[4]

## Mechanism of Toxicity

Mebeverine is a muscolotropic antispasmodic with weak anticholinergic activity and sodium channel blocking effects. Accidental ingestion of the metabolite Mebeverine acid may induce similar, though likely attenuated, systemic effects such as hypotension or bradycardia.

## Metabolic Context & Application

To understand the utility of this isotope, one must visualize the metabolic pathway. Mebeverine acid is formed via ester hydrolysis, a rapid process mediated by plasma esterases.



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Figure 1: Metabolic hydrolysis of Mebeverine. The d5-analog (Blue) is spiked to quantify the accumulation of Mebeverine Acid (Green).

## Experimental Protocol: Standard Preparation

Objective: Create a stable, accurate working solution for LC-MS/MS calibration. Safety Note: Perform all weighing in a powder containment hood.

### Step 1: Stock Solution Preparation (1.0 mg/mL)

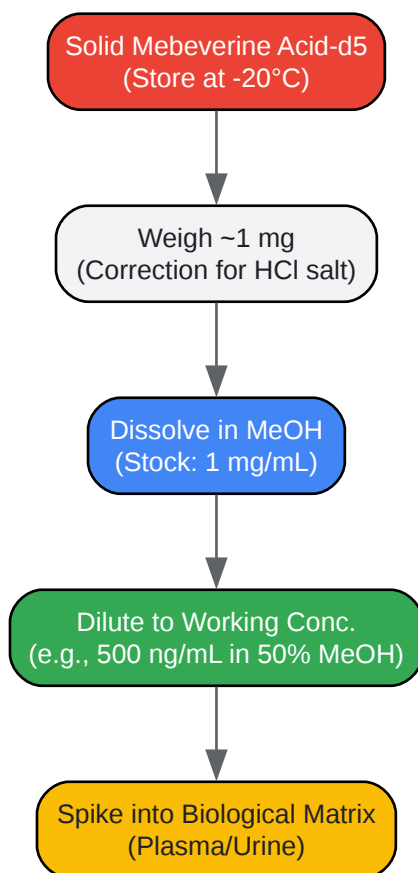
- Calculate: Adjust for the HCl salt and purity/water content (from CoA).
  - Correction Factor (CF) =  
(approx 1.13)  
(100 / %Purity).

- Weigh: Accurately weigh ~1.13 mg of Mebeverine Acid-d5 HCl into a 1.5 mL amber glass vial.
- Dissolve: Add 1.0 mL of Methanol (LC-MS Grade).
  - Note: Methanol is preferred over DMSO for easier evaporation, though DMSO is acceptable if solubility is an issue.
- Vortex: Vortex for 30 seconds until fully dissolved.
- Storage: Store at  
  
 . Stable for 6 months.

## Step 2: Working Internal Standard (IS) Solution

- Diluent: Prepare 50:50 Methanol:Water.
- Dilution: Dilute the Stock Solution to ~500 ng/mL (depending on assay sensitivity).
  - Example:  
  
Stock +  
  
Diluent.
- Usage: Add this solution at a fixed volume (e.g.,  
  
) to every sample (blanks, standards, QCs, subjects) prior to protein precipitation.

## Workflow Diagram



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Figure 2: Step-by-step workflow for Internal Standard preparation.

## Handling & Storage Guidelines

### Hygroscopicity Management

As a hydrochloride salt, Mebeverine acid-d5 is hygroscopic. Moisture absorption alters the effective weight, leading to quantification errors.

- Protocol: Allow the vial to equilibrate to room temperature (approx. 15–30 mins) inside a desiccator before opening. This prevents condensation from forming on the cold solid.

### Storage Conditions

- Long-term:

(or

for periods > 1 year).

- Container: Amber glass vials with PTFE-lined screw caps to prevent photolysis and solvent evaporation.
- Stability: Re-test purity annually using HPLC-UV. Look for the appearance of hydrolysis products or degradation peaks.

## Disposal & Regulatory Information

- Waste Classification: Hazardous chemical waste (due to bioactivity).
- Disposal Method: Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber. Do not flush down the drain.
- Regulatory Status: For Research Use Only (RUO). Not for diagnostic or therapeutic use in humans.

## References

- MedChemExpress.Mebeverine acid-d5 hydrochloride Datasheet. Retrieved from
- Cayman Chemical.Mebeverine Acid Product Information. Retrieved from
- Stockis, A., et al. (2002).[1] Identification of mebeverine acid as the main circulating metabolite of mebeverine in man. Journal of Pharmaceutical and Biomedical Analysis. Retrieved from
- Toronto Research Chemicals.Mebeverine Acid-d5 Hydrochloride SDS. Retrieved from
- PubChem.Mebeverine Hydrochloride Compound Summary. Retrieved from

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## Sources

- 1. Identification of mebeverine acid as the main circulating metabolite of mebeverine in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. chem.pharmacy.psu.ac.th [chem.pharmacy.psu.ac.th]
- 3. moehs.com [moehs.com]
- 4. abmole.com [abmole.com]
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